

Essential Safety and Handling Guide for Phenatine (Phentermine)

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Compound of Interest

Compound Name: *Phenatine*

Cat. No.: *B091813*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Phenatine**, also known as Phentermine. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risks associated with this compound.

Phenatine is a substituted amphetamine, classified as a Schedule IV controlled substance.[\[1\]](#) [\[2\]](#) It acts as a central nervous system stimulant and is toxic if swallowed, in contact with skin, or if inhaled.[\[3\]](#)[\[4\]](#)

Hazard Identification and Chemical Properties

A summary of the key hazards and physical and chemical properties of **Phenatine** (Phentermine) is provided below.

Property	Value	Citation
Chemical Formula	$C_{10}H_{15}N$	[1]
Molecular Weight	149.23 g/mol	[1]
Appearance	Oily liquid or white crystalline powder	[1]
Boiling Point	206 °C	[1]
Melting Point	205 °C	[1]
Signal Word	Danger	[3] [5]
GHS Hazard Statements	H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled H370: Causes damage to organs	[3] [4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Phenatine** to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[6\]](#)
- Skin Protection: An appropriate lab coat should be worn. For handling the pure substance or concentrated solutions, wear fire/flame resistant and impervious clothing.[\[6\]](#) Nitrile gloves are recommended. Change gloves immediately if they become contaminated.
- Respiratory Protection: All work with **Phenatine** powder or solutions that may generate aerosols should be conducted in a certified chemical fume hood to ensure good ventilation and exhaustion at the workplace.[\[3\]](#)[\[4\]](#) If exposure limits are exceeded, a full-face respirator should be used.[\[6\]](#)

Operational Plan for Handling

Engineering Controls:

- Work with **Phenatine** in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[4]
- An eyewash station and safety shower must be readily accessible in the immediate work area.

Safe Handling Practices:

- Avoid all personal contact, including inhalation of dust or aerosols and contact with skin and eyes.[4]
- Do not eat, drink, or smoke in areas where **Phenatine** is handled or stored.[4][5][7]
- Wash hands thoroughly after handling the compound.[5][7]
- Keep the container tightly sealed when not in use.[3]

Storage:

- Store in a cool, well-ventilated place, locked up and away from incompatible materials such as strong oxidizing agents.[4][5]
- Preserve in tight, light-resistant containers.[7]

Emergency Procedures

First-Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.[5][7]
- In Case of Skin Contact: Immediately remove any contaminated clothing. Wash skin with soap and copious amounts of water for at least 15 minutes. Seek medical attention.[7]
- In Case of Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Seek immediate medical attention.[4][7]

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Call for a doctor.[3]

Spill and Accidental Release Measures:

- Minor Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Absorb liquid spills with an inert material (e.g., sand, diatomite, universal binders).[3]
 - For solid spills, carefully sweep up the material to avoid generating dust.
 - Place the waste in a sealed, labeled container for disposal.
- Major Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.[3]

Disposal Plan

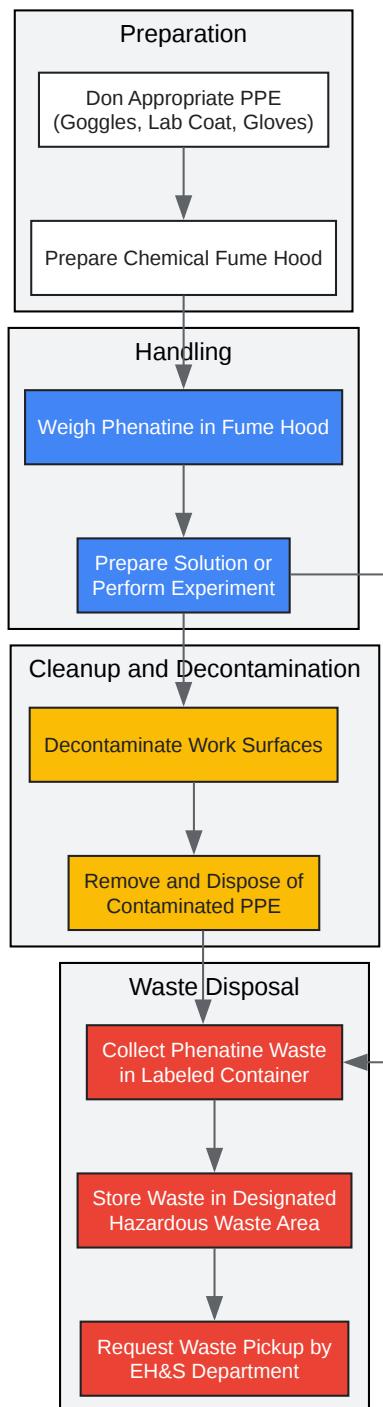
All waste containing **Phenatine** must be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations.

- Waste Collection:
 - Collect all solid and liquid waste containing **Phenatine** in clearly labeled, sealed, and appropriate containers.
 - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety department.
- Disposal:

- Dispose of the contents and container at an approved waste disposal plant.[5][7]
- Contact your institution's hazardous waste disposal program for specific instructions on collection and disposal procedures.

Workflow for Handling and Disposal of Phenatine

Workflow for Safe Handling and Disposal of Phenantine

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Caption: A flowchart illustrating the key steps for the safe handling and disposal of **Phenatine** in a laboratory setting.

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